

Personal protective equipment for handling Zileuton, (R)-

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Compound of Interest

Compound Name: Zileuton, (R)-

Cat. No.: B15183703

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Essential Safety and Handling Guide for Zileuton, (R)-

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Zileuton, (R)-** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound.

Hazard Identification and Safety Precautions

Zileuton is classified as a hazardous substance. Key hazards include:

- Harmful if swallowed.[1][2]
- Causes serious eye irritation.[2]
- Suspected of damaging the unborn child.[1]
- May cause cancer.[1]

It is crucial to handle Zileuton with appropriate personal protective equipment (PPE) in a designated and controlled environment.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling Zileuton:

PPE Category	Specification	Rationale
Hand Protection	Nitrile rubber gloves. For full contact, a minimum layer thickness of 0.11 mm is recommended, with a breakthrough time of 480 minutes.[3]	To prevent skin contact and absorption.
Eye Protection	Chemical safety goggles or a face shield.[4]	To protect against splashes and dust particles.
Body Protection	A lab coat or a protective disposable gown made of low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs.[5]	To prevent contamination of personal clothing.
Respiratory Protection	For handling powder outside of a containment system or in case of a spill, a NIOSH/MSHA approved respirator is required.[6][7]	To prevent inhalation of hazardous dust.

Quantitative Data

Below is a summary of the key quantitative data for Zileuton.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₂ S	[1]
Molecular Weight	236.29 g/mol	[1]
Melting Point	144.2-145.2 °C	[1]
Appearance	White to off-white crystalline powder	[1][8]

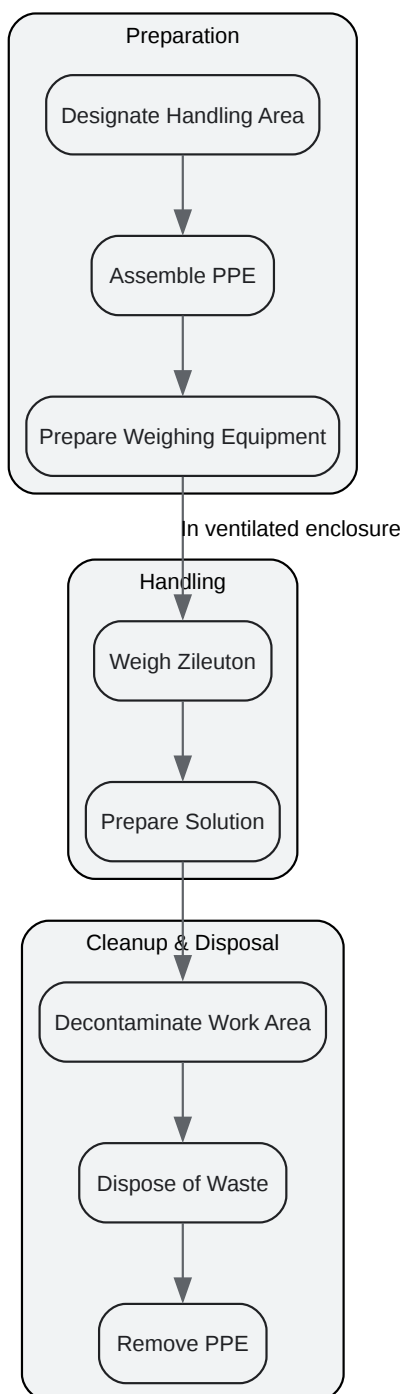
Solubility Data

Solvent	Solubility	Source
Water	Practically insoluble (0.5 mg/mL)	[2][6]
Methanol	Soluble	[1]
Ethanol	Soluble (approx. 10 mg/mL)	[1][9]
Acetonitrile	Slightly soluble	[1]
DMSO	Soluble (≥20 mg/mL)	[8]
Dimethylformamide (DMF)	Soluble (approx. 30 mg/mL)	[9]

Experimental Protocols: Handling and Solution Preparation

This section provides a step-by-step guide for the safe handling and preparation of a Zileuton solution.

Workflow for Safe Handling of Zileuton



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Caption: Workflow for the safe handling of Zileuton powder.

Step-by-Step Protocol for Preparing a Zileuton Solution

- Preparation:

- Designate a specific area for handling Zileuton, preferably within a chemical fume hood or other ventilated enclosure.
- Don all required PPE as specified in the table above.
- Prepare and tare a clean weighing vessel on an analytical balance.
- Weighing the Compound:
 - Carefully transfer the desired amount of Zileuton powder to the weighing vessel, avoiding the creation of dust.
 - Record the exact weight.
- Dissolving the Compound:
 - Add the appropriate solvent to the vessel containing the Zileuton powder.
 - Gently swirl or stir the mixture until the solid is completely dissolved. If necessary, sonicate the solution to aid dissolution.
- Storage:
 - Store the prepared solution in a tightly sealed container, properly labeled with the compound name, concentration, solvent, and date of preparation.
 - Keep refrigerated to maintain product quality.^{[7][8]}
- Cleanup:
 - Wipe down the work area with an appropriate decontaminating solution.
 - Dispose of all contaminated materials, including weighing paper, pipette tips, and empty vials, in a designated hazardous waste container.
- PPE Removal:
 - Remove PPE in the reverse order it was put on, being careful to avoid self-contamination.

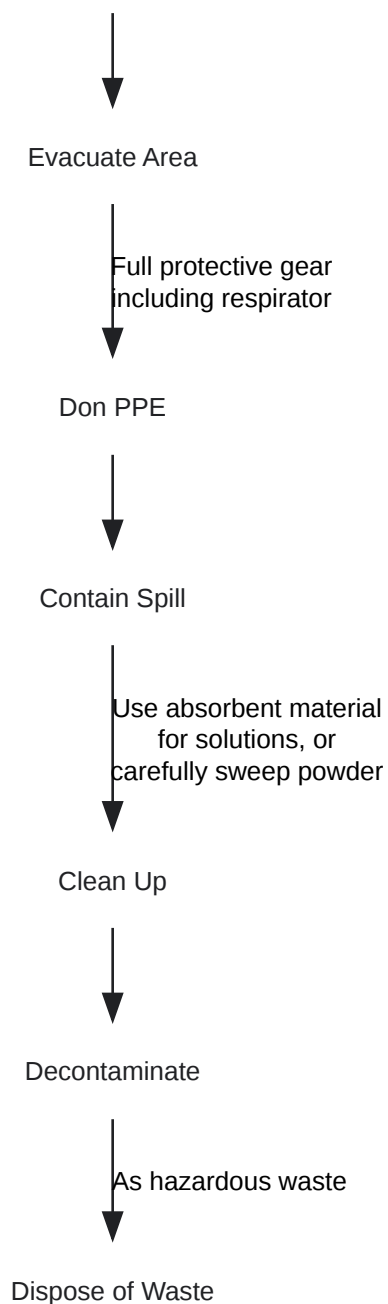
- Wash hands thoroughly with soap and water after removing gloves.

Operational and Disposal Plans

Spill Response

In the event of a Zileuton spill, follow these procedures immediately:

Zileuton Spill Response Plan



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Caption: Immediate steps for responding to a Zileuton spill.

- Evacuate and Secure: Immediately evacuate the affected area and restrict access.

- Personal Protection: Don the appropriate PPE, including a respirator, before re-entering the area.[6]
- Containment: For powdered spills, gently cover with a damp paper towel to avoid raising dust. For liquid spills, use an inert absorbent material.
- Cleanup: Carefully sweep or vacuum the contained material and place it into a sealed, labeled container for hazardous waste.[6] Avoid creating dust.
- Decontamination: Clean the spill area thoroughly with soap and water.[6]
- Disposal: Dispose of all contaminated materials as hazardous waste in accordance with institutional and local regulations.

Waste Disposal

All waste materials contaminated with Zileuton, including empty containers, used PPE, and cleanup materials, must be disposed of as hazardous chemical waste.[8] Follow all institutional, local, and national regulations for hazardous waste disposal. Do not dispose of Zileuton down the drain or in regular trash.

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